

Application Notes: Detection of Albaconazole and its Primary Metabolite by LC-MS/MS

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Compound of Interest

Compound Name: Albaconazole-d3

Cat. No.: B564738

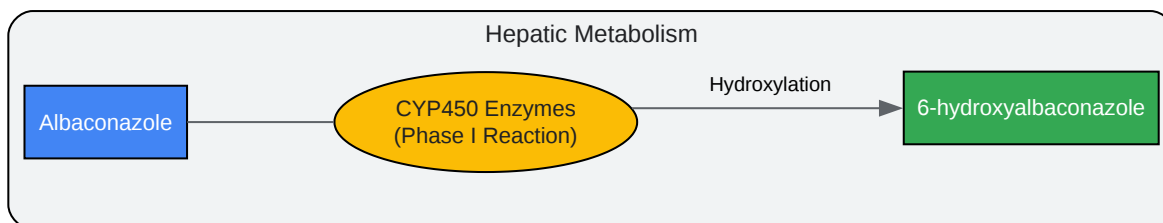
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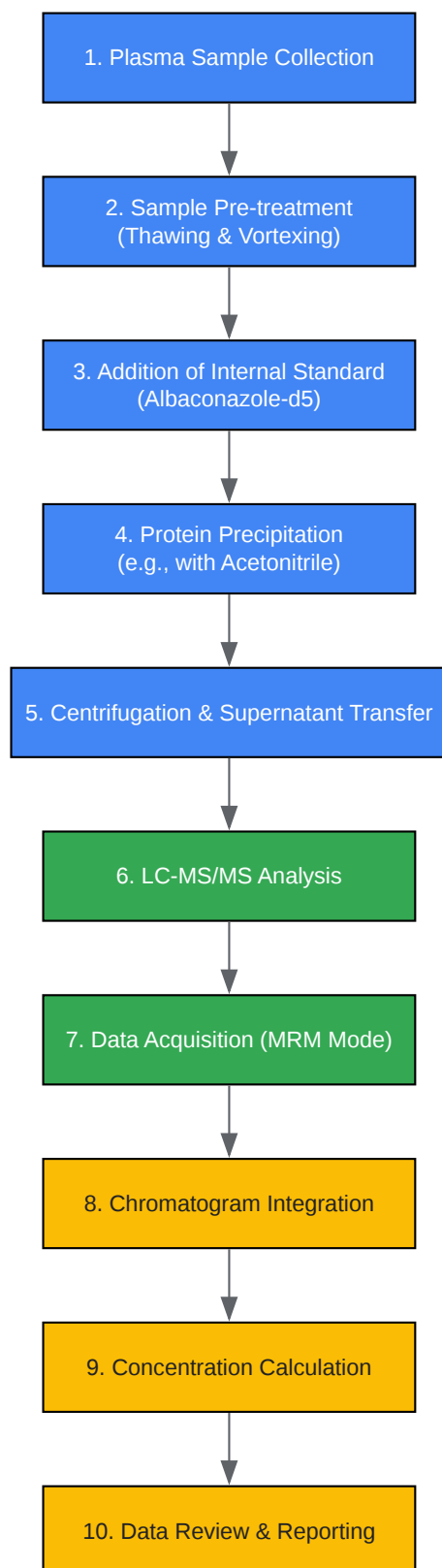
Introduction Albaconazole is a novel, broad-spectrum oral triazole antifungal agent developed for treating various fungal infections[1]. Like many pharmaceuticals, it is metabolized in the body, and understanding the concentration of the parent drug and its metabolites is crucial for pharmacokinetic studies, dose optimization, and assessing drug safety and efficacy. The primary metabolite identified in human studies is 6-hydroxyalbaconazole[2]. This document provides a detailed protocol for the simultaneous quantification of albaconazole and 6-hydroxyalbaconazole in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique[3][4].

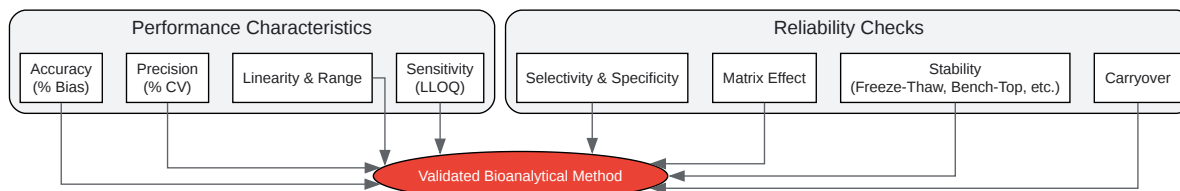
Principle The method involves the extraction of albaconazole and its metabolite, 6-hydroxyalbaconazole, from a plasma matrix, followed by chromatographic separation and quantification using tandem mass spectrometry. An internal standard (IS), such as albaconazole-d5, is used to ensure accuracy and precision throughout the sample preparation and analysis process[2]. The analytes are separated on a reverse-phase C18 column and detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity for quantitative analysis.

Metabolic Pathway of Albaconazole

Although a comprehensive metabolic map for albaconazole is not publicly detailed, its metabolism is known to involve hepatic cytochrome P450 (CYP450) enzymes, a common pathway for azole antifungals. The primary biotransformation is the hydroxylation of the parent compound to form 6-hydroxyalbaconazole.







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References

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- 3. Simultaneous Quantification of Seven Antifungal Agents in Human Serum Using Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A high-throughput LC-MS/MS method for the quantitation of posaconazole in human plasma: Implementing fused core silica liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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